

Application Notes and Protocols for 5,6-Dimethoxypyrimidin-4-amine

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Compound of Interest

Compound Name: 5,6-Dimethoxypyrimidin-4-amine

Cat. No.: B105487

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **5,6-Dimethoxypyrimidin-4-amine**. The information is compiled from available safety data for the compound and its close structural isomers and is intended to provide a comprehensive resource for laboratory personnel.

Chemical and Physical Properties

5,6-Dimethoxypyrimidin-4-amine is a substituted pyrimidine with potential applications in medicinal chemistry and drug discovery. While specific experimental data for this compound is limited, the properties of its isomers and related compounds provide valuable insights.

Property	Value	Source
Chemical Formula	C ₆ H ₉ N ₃ O ₂	PubChem[1][2]
IUPAC Name	5,6-dimethoxypyrimidin-4-amine	PubChem[1][2]
Molecular Weight	155.15 g/mol	PubChem[1][2]
Appearance	White to off-white crystalline solid (inferred)	CymitQuimica[3]
Melting Point	Data not available for 5,6-isomer. Isomers: 94-96 °C (2-amino-4,6-dimethoxy) and 149-152 °C (4-amino-2,6-dimethoxy)	Sigma-Aldrich,[4] ChemicalBook
Solubility	Reported to be soluble in polar solvents such as water and alcohols. A related compound, sulfadoxine, is soluble in dilute acid or lye, slightly soluble in acetone and ethanol, and almost insoluble in water.	CymitQuimica,[3] ChemBK[5]

Safety and Handling

While **5,6-Dimethoxypyrimidin-4-amine** is not classified under the Globally Harmonized System (GHS), its structural similarity to other aminopyrimidines warrants careful handling. The following precautions are based on data for related compounds and represent best practices for laboratory safety.

Hazard Identification: Based on data for isomers, this compound should be considered as potentially:

- Irritating to the skin and eyes.
- May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

First Aid Measures:

Exposure	First Aid
Eye Contact	Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Storage Guidelines

Proper storage is crucial to maintain the stability and integrity of **5,6-Dimethoxypyrimidin-4-amine**.

Condition	Recommendation
Temperature	Store in a cool, dry place. Some suppliers recommend refrigeration (2-8°C). A related compound, sulfadoxine, is stored at room temperature. [5]
Container	Keep container tightly closed in a dry and well-ventilated place.
Incompatibilities	Avoid strong oxidizing agents.
Atmosphere	For long-term storage, consider an inert atmosphere (e.g., argon or nitrogen). [5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **5,6-Dimethoxypyrimidin-4-amine** in dimethyl sulfoxide (DMSO).

Materials:

- **5,6-Dimethoxypyrimidin-4-amine** (MW: 155.15 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Volumetric flask (e.g., 10 mL)
- Vortex mixer

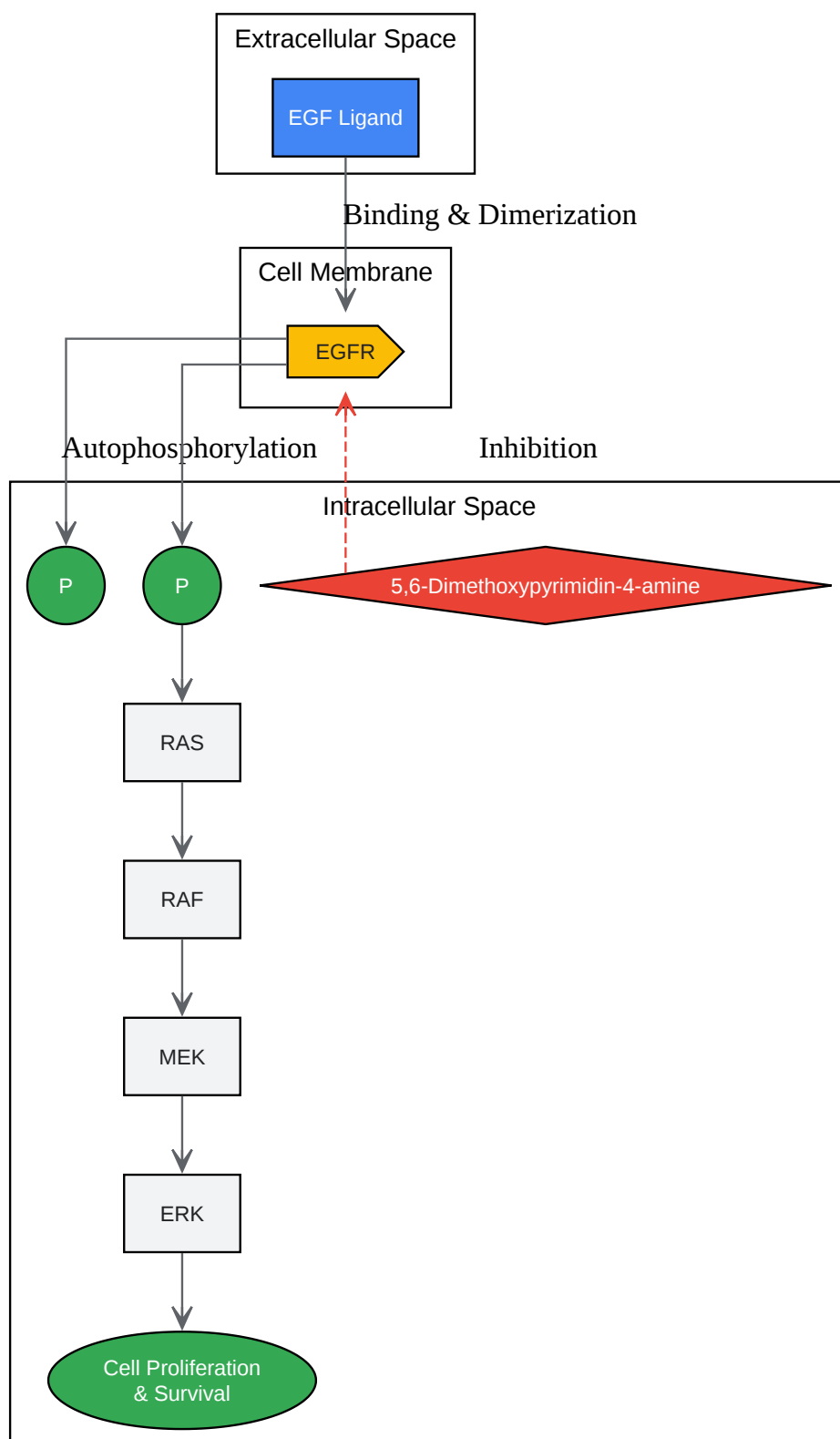
- Pipettes

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM solution, calculate the mass of **5,6-Dimethoxypyrimidin-4-amine** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 155.15 \text{ g/mol} = 0.015515 \text{ g (15.5 mg)}$
- Weigh the compound: Accurately weigh approximately 15.5 mg of **5,6-Dimethoxypyrimidin-4-amine** using an analytical balance.
- Dissolve in DMSO: Transfer the weighed compound to a 10 mL volumetric flask. Add a small amount of DMSO (e.g., 5-7 mL) to dissolve the solid.
- Vortex to dissolve: Gently vortex the solution until the solid is completely dissolved.
- Bring to final volume: Carefully add DMSO to the volumetric flask until the meniscus reaches the 10 mL mark.
- Mix thoroughly: Invert the flask several times to ensure the solution is homogeneous.
- Storage: Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Potential Signaling Pathway Involvement

Aminopyrimidine derivatives are widely recognized for their potential to act as kinase inhibitors. [6] These compounds can compete with ATP for the binding site on the kinase, thereby inhibiting its activity and downstream signaling. A common target for such inhibitors is the Epidermal Growth Factor Receptor (EGFR), a key player in cell proliferation and survival.

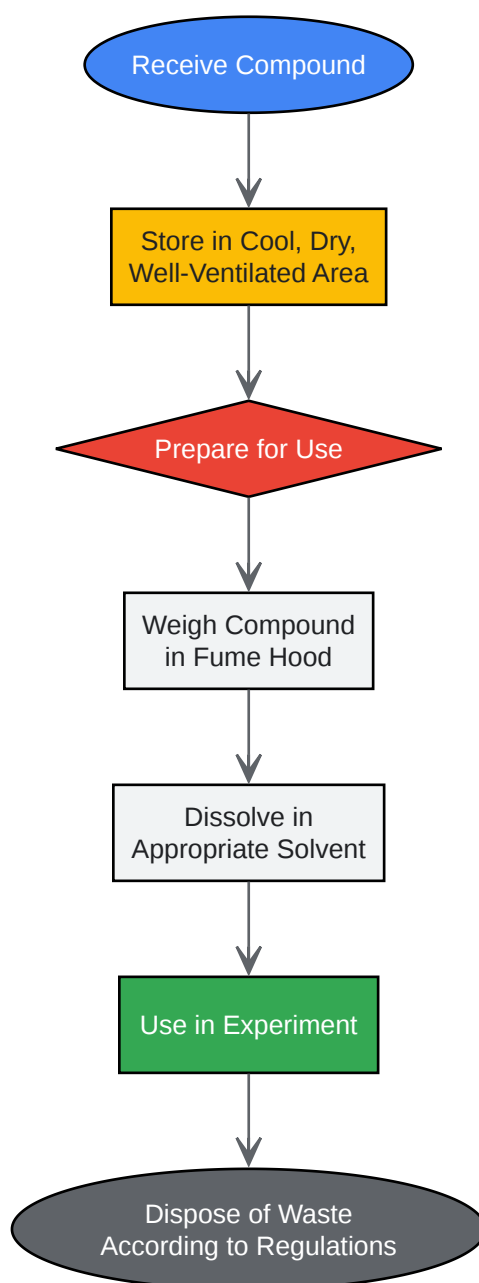


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Caption: EGFR signaling pathway and its potential inhibition.

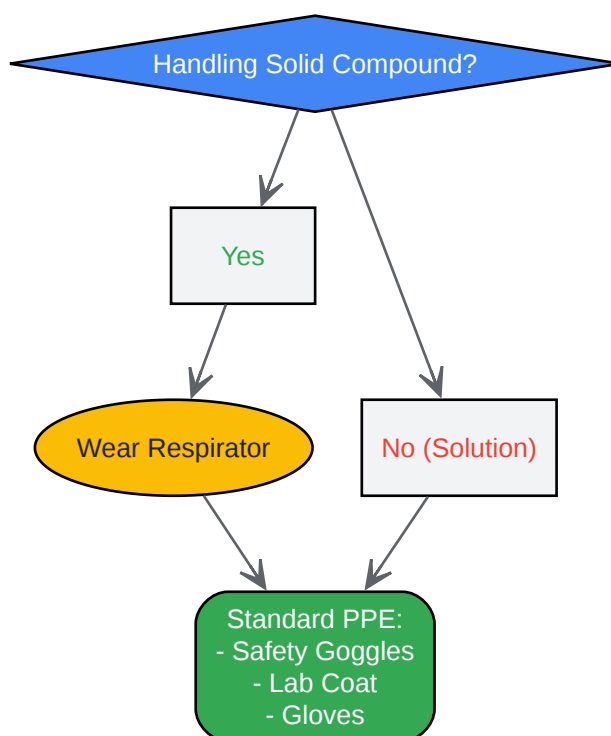
Experimental Workflow and Logic Diagrams

The following diagrams illustrate the general workflow for handling and preparing solutions of **5,6-Dimethoxypyrimidin-4-amine**, along with a decision-making process for appropriate PPE selection.



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Caption: General handling workflow for the compound.



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Caption: Decision tree for selecting appropriate PPE.

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